

Amoxicillin Sodium: A Comprehensive Technical Guide to its Chemical Properties and Structure Elucidation

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Compound of Interest

Compound Name: Amoxycillin (sodium)

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical properties of amoxicillin sodium and the analytical techniques employed for its structure elucidation. The information is curated for professionals in pharmaceutical research and development, offering a core understanding of this vital antibiotic compound.

Chemical Properties of Amoxicillin Sodium

Amoxicillin sodium is a semi-synthetic antibiotic, the sodium salt form of amoxicillin, which belongs to the aminopenicillin class of beta-lactam antibiotics.^{[1][2]} Its chemical and physical properties are crucial for its formulation, stability, and therapeutic efficacy.

General and Physicochemical Properties

A summary of the key chemical and physical properties of amoxicillin sodium is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈ N ₃ NaO ₅ S	[1][2][3][4]
Molecular Weight	387.39 g/mol	[1][2][3][4]
CAS Number	34642-77-8	[1][2][3]
Appearance	White or almost white crystalline powder	[2]
Hygroscopicity	Very hygroscopic	[5]
pKa	Carboxylic Acid (COOH): ~2.4 - 2.7, Amino Group (NH ₂): ~7.22 - 7.4, Phenolic Hydroxyl (OH): ~9.48 - 9.6	[6]

Solubility

Amoxicillin sodium exhibits varying solubility in different solvents, a critical factor for its formulation and administration.

Solvent	Solubility	Reference
Water	≥56.4 mg/mL; Very soluble	[3][7]
Dimethyl Sulfoxide (DMSO)	≥74.6 mg/mL	[3]
Ethanol	Insoluble; Sparingly soluble in anhydrous ethanol	[3][7]
Acetone	Very slightly soluble	[7]

Stability

The stability of amoxicillin sodium is a significant concern in its storage and clinical use. It is susceptible to degradation under various conditions.

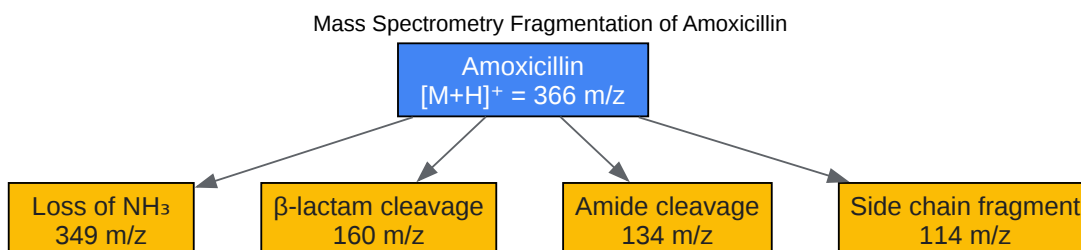
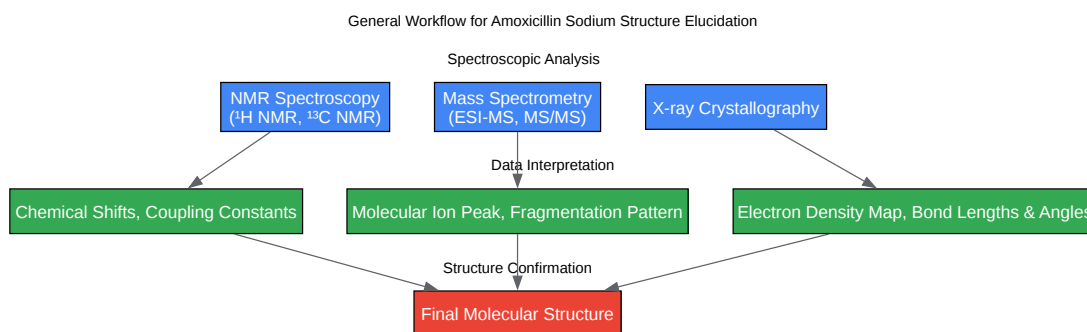
- **Solid State Stability:** Amoxicillin trihydrate is the most stable solid form compared to the sodium salt and the free base.[5] The sodium salt is particularly sensitive to temperature and

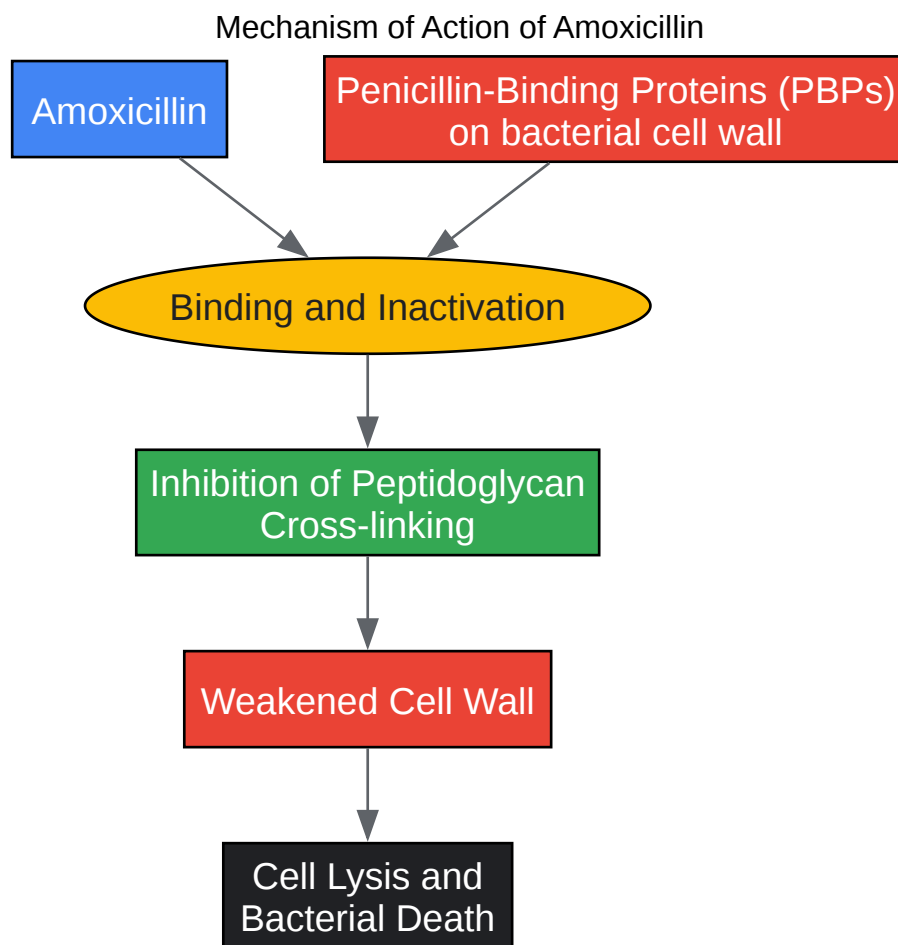
humidity.[5] Studies on the solid-state degradation of amoxicillin sodium salt indicate a sequential reaction consisting of two pseudo-first-order processes.

- **Solution Stability:** Amoxicillin sodium is unstable in aqueous solutions.[8] Its degradation is faster at higher concentrations and is catalyzed by carbohydrates like dextrose, dextran, or sorbitol.[5] The optimal stability in solution is observed in a citrate buffer at pH 5.8-6.5.[5]
- **Temperature Effects:** In solution, the stability of amoxicillin sodium decreases as the temperature increases.[9] Interestingly, freezing solutions of amoxicillin sodium can markedly reduce its stability, with maximum degradation rates occurring between -6.5°C and -8.9°C in normal saline and glucose solutions, respectively.[10] For long-term storage of admixtures, temperatures should be below -30°C.[8]

Structure Elucidation

The definitive structure of amoxicillin sodium has been established through a combination of spectroscopic techniques. These methods provide detailed information about the molecular framework and connectivity of the atoms.





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